

Application Notes and Protocols for N-(Hydroxymethyl)acrylamide in Textile Finishing

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Compound of Interest

Compound Name: *N*-(Hydroxymethyl)acrylamide

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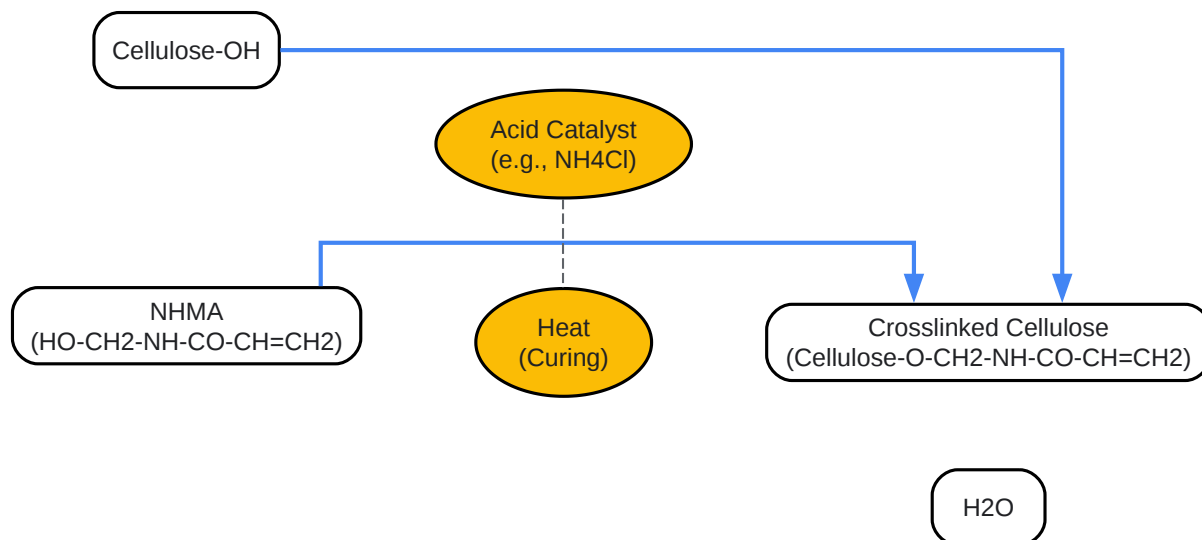
For Researchers, Scientists, and Drug Development Professionals

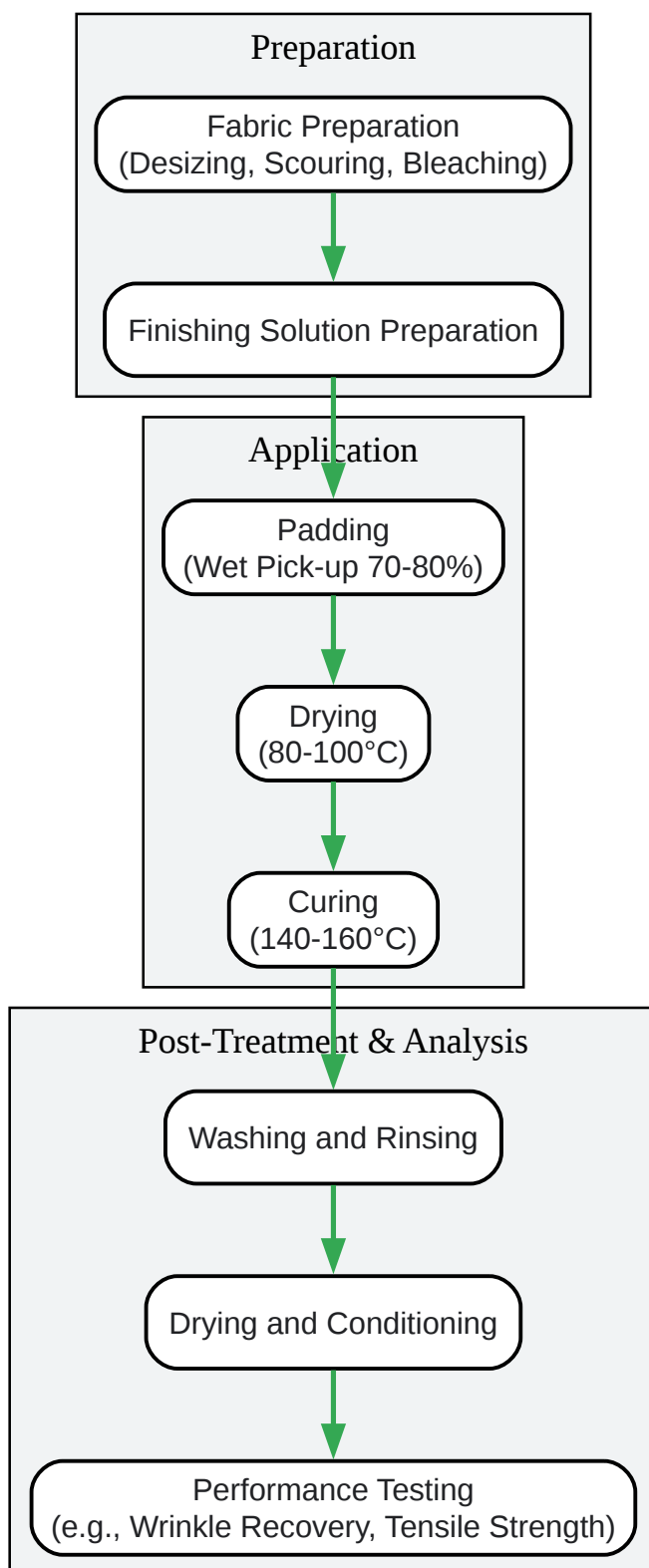
Introduction

N-(Hydroxymethyl)acrylamide (NHMA), also known as N-methylolacrylamide, is a bifunctional monomer with reactive vinyl and hydroxymethyl groups.^[1] This dual functionality makes it a versatile crosslinking agent in various industrial applications, including textile finishing.^{[2][3]} When applied to textiles, particularly cellulosic fabrics like cotton, NHMA can significantly enhance properties such as wrinkle resistance, durability, and hand feel.^{[2][4]} It achieves this by forming stable crosslinks with the polymer chains of the textile fibers.^[2] This document provides a detailed protocol for the application of NHMA in textile finishing, summarizes key performance data, and outlines essential safety procedures.

Chemical Mechanism of Action

The primary mechanism of NHMA in textile finishing involves the formation of covalent bonds with the hydroxyl groups of cellulose fibers under acidic conditions and heat. The hydroxymethyl group of NHMA reacts with the hydroxyl groups on the cellulose chains, forming ether linkages. This crosslinking creates a three-dimensional network within the fiber structure, which imparts dimensional stability and resilience to the fabric.





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